

# Physical properties of 4-Benzylchlorobenzene (melting point, boiling point)

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## Compound of Interest

Compound Name: 4-Benzylchlorobenzene

Cat. No.: B1329826

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## Technical Guide: Physicochemical Properties of 4-Benzylchlorobenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **4-benzylchlorobenzene**, a chemical compound of interest in various research and development applications. This document outlines its melting and boiling points, supported by detailed experimental protocols for accurate determination.

## Core Physical Properties

**4-Benzylchlorobenzene**, with the molecular formula  $C_{13}H_{11}ClO$ , is a solid at room temperature.<sup>[1]</sup> Its fundamental physical characteristics, the melting and boiling points, are critical parameters for its handling, purification, and application in synthetic chemistry.

## Data Summary

The following table summarizes the key physical properties of **4-benzylchlorobenzene**.

Physical Property	Value	Conditions
Melting Point	70 °C	-
Boiling Point	321 °C	at 760 mmHg

Note: The boiling point is pressure-dependent. The provided value is at standard atmospheric pressure.

## Experimental Protocols

Accurate determination of melting and boiling points is crucial for compound identification and purity assessment. The following are standard laboratory protocols for these measurements.

### Melting Point Determination (Thiele Tube Method)

The Thiele tube method is a common and effective technique for determining the melting point of a solid.[2][3]

#### Apparatus:

- Thiele tube[4]
- Thermometer
- Capillary tubes (sealed at one end)
- Heating oil (e.g., mineral oil)
- Bunsen burner or other heat source
- Stand and clamp

#### Procedure:

- Sample Preparation: A small amount of finely powdered, dry **4-benzyloxychlorobenzene** is introduced into the open end of a capillary tube. The tube is then tapped gently to pack the solid into the sealed end, to a height of 2-3 mm.[5]

- Apparatus Setup: The Thiele tube is filled with heating oil to a level just above the side arm. [4] The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then inserted into the Thiele tube, with the thermometer bulb and sample immersed in the oil.[6]
- Heating: The side arm of the Thiele tube is gently heated. The design of the tube facilitates convection currents, ensuring uniform temperature distribution throughout the oil. The heating rate should be slow, approximately 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transitioned to a liquid is the end of the melting range.[6] For a pure compound, this range is typically narrow.

## Boiling Point Determination (Capillary Method)

The capillary method is a micro-scale technique for determining the boiling point of a liquid.[7] Since **4-benzyloxychlorobenzene** is a solid at room temperature, it must first be melted to apply this method.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., Thiele tube with heating oil)
- Stand and clamp

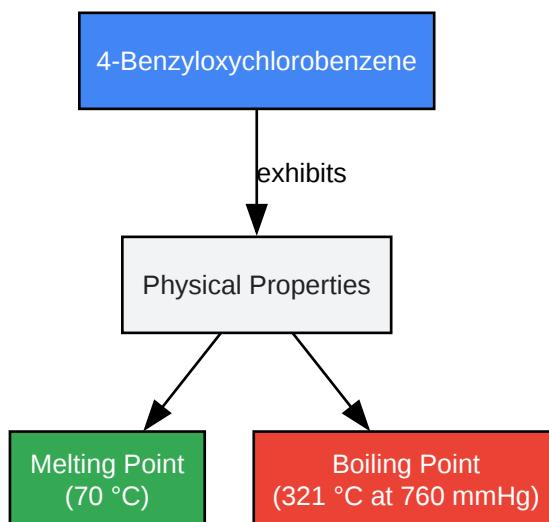
Procedure:

- Sample Preparation: A small amount of **4-benzyloxychlorobenzene** is placed in the small test tube and gently heated until it melts.

- Apparatus Setup: A capillary tube, sealed at one end, is inverted and placed into the liquid sample within the test tube.<sup>[7]</sup> The test tube is then attached to a thermometer, with the sample aligned with the thermometer bulb.
- Heating: The assembly is immersed in a heating bath and heated gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a stream of bubbles.<sup>[8]</sup>
- Observation: Heating is continued until a steady stream of bubbles emerges from the capillary tube. The heat source is then removed, and the apparatus is allowed to cool.<sup>[8]</sup> The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.<sup>[8]</sup> This is the point where the vapor pressure of the substance equals the external atmospheric pressure.<sup>[9]</sup>

## Logical Relationship of Physical Properties

The physical properties of a compound are intrinsically linked to its chemical structure. The following diagram illustrates the relationship between **4-benzyloxychlorobenzene** and its determined melting and boiling points.



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